

An In-depth Technical Guide to the Vapor Pressure of Tetrabutyl Orthosilicate

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Compound of Interest

Compound Name: Tetrabutyl orthosilicate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the vapor pressure of **tetrabutyl orthosilicate** (TBOS), a crucial parameter for its application in various scientific and industrial fields, including its emerging role in drug delivery systems. This document outlines quantitative vapor pressure data, details the experimental methodology for its determination, and presents visual representations of the experimental workflow and the fundamental relationship between temperature and vapor pressure.

Quantitative Vapor Pressure Data

The vapor pressure of **tetrabutyl orthosilicate**, a key property influencing its handling, processing, and application, has been experimentally determined. A recent study by Matsukawa and Otake (2024) in the Journal of Chemical & Engineering Data provides the most comprehensive data up to 473 K.^[1] The data is crucial for processes such as chemical vapor deposition and for understanding the stability and delivery characteristics of TBOS-based formulations.

The relationship between temperature and vapor pressure can be accurately described by the Antoine equation:

$$\log_{10}(P) = A - (B / (C + T))$$

Where:

- P is the vapor pressure.
- T is the temperature.
- A, B, and C are Antoine constants specific to the substance.

For **tetrabutyl orthosilicate**, the Antoine constants have been determined from experimental data.^[1] The following table summarizes the vapor pressure of **tetrabutyl orthosilicate** at various temperatures, calculated using the Antoine equation with the parameters derived from the aforementioned study.

Temperature (K)	Temperature (°C)	Vapor Pressure (kPa)	Vapor Pressure (mmHg)
373.15	100.0	0.38	2.85
393.15	120.0	1.05	7.88
413.15	140.0	2.59	19.43
433.15	160.0	5.89	44.18
453.15	180.0	12.47	93.53
473.15	200.0	24.89	186.69

Note: The vapor pressure at 25°C (298.15 K) is reported to be 0.00877 mmHg.

Experimental Protocol: Static Method for Vapor Pressure Determination

The vapor pressure data for **tetrabutyl orthosilicate** presented above was obtained using a general static method. This method is a reliable and widely used technique for determining the vapor pressure of liquids and solids.

Principle: The static method involves introducing a pure, degassed sample into a temperature-controlled, evacuated chamber. The pressure exerted by the vapor in equilibrium with the condensed phase is measured at a constant temperature.

Apparatus:

- **Equilibrium Cell:** A thermostated container to hold the sample.
- **Vacuum System:** A vacuum pump to evacuate the apparatus and remove any dissolved gases from the sample.
- **Pressure Transducer:** A device to accurately measure the vapor pressure.
- **Temperature Control System:** A thermostat or oven to maintain a precise and stable temperature of the equilibrium cell.
- **Degassing Unit:** Equipment for freezing and thawing the sample under vacuum to remove dissolved volatile impurities.

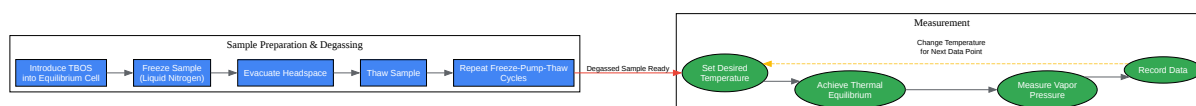
Procedure:

- **Sample Preparation:** A pure sample of **tetrabutyl orthosilicate** is introduced into the equilibrium cell.
- **Degassing:** The sample is thoroughly degassed to remove any dissolved air or other volatile impurities. This is typically achieved by repeated freeze-pump-thaw cycles. The sample is frozen using liquid nitrogen, and the headspace is evacuated. The valve to the vacuum pump is then closed, and the sample is allowed to thaw, releasing dissolved gases into the headspace. This process is repeated until the pressure of the residual gas is negligible.
- **Temperature Equilibration:** The degassed sample in the equilibrium cell is brought to the desired temperature using the temperature control system. The system is allowed to stabilize until the temperature is uniform and constant.
- **Pressure Measurement:** Once thermal equilibrium is reached, the pressure of the vapor in the headspace above the liquid sample is measured using the pressure transducer. This pressure is the saturated vapor pressure at that temperature.
- **Data Collection:** The procedure is repeated at various temperatures to obtain a set of vapor pressure data as a function of temperature.

Visualizations

Experimental Workflow for Vapor Pressure Measurement

The following diagram illustrates the key steps involved in the static method for determining the vapor pressure of **tetrabutyl orthosilicate**.

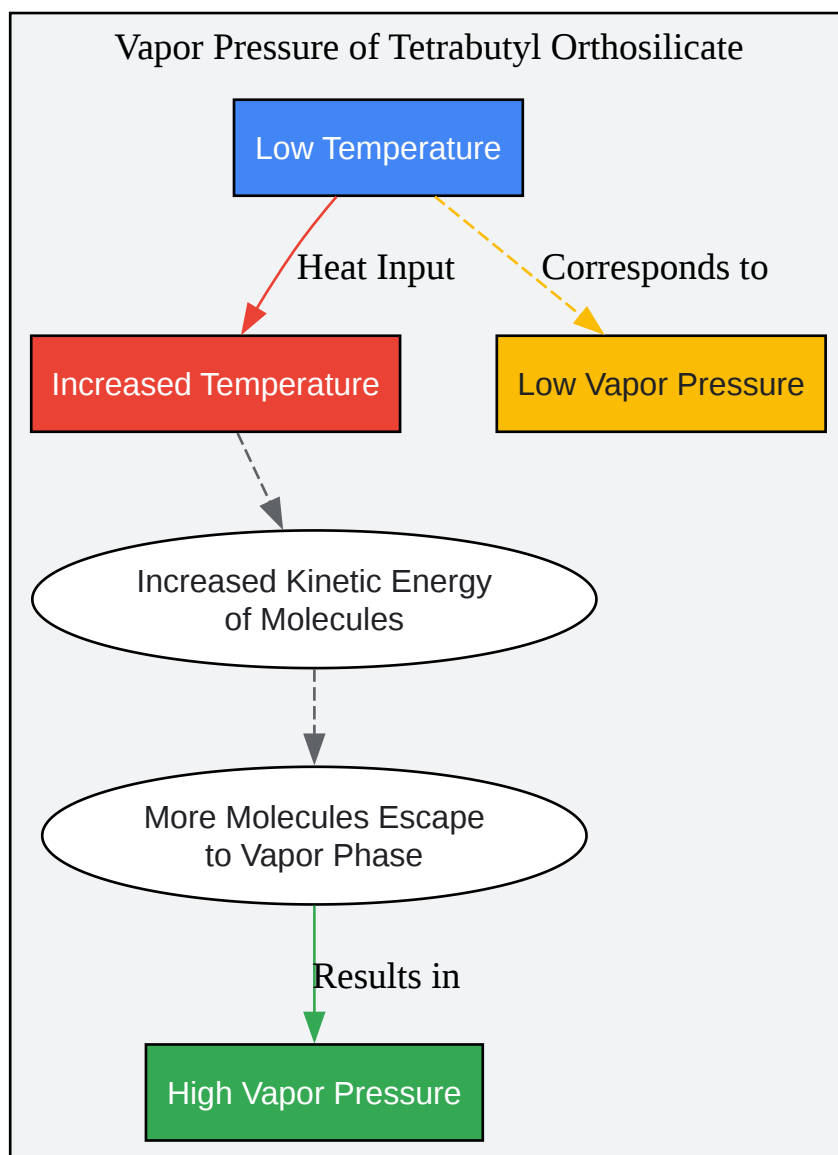


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Caption: Experimental workflow for determining the vapor pressure of **tetrabutyl orthosilicate** using the static method.

Relationship Between Temperature and Vapor Pressure

The following diagram illustrates the fundamental relationship between temperature and the vapor pressure of a pure substance like **tetrabutyl orthosilicate**.



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Caption: Logical relationship illustrating the effect of temperature on the vapor pressure of **tetrabutyl orthosilicate**.

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References

- 1. pubs.acs.org [pubs.acs.org]
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